

PI3K-IN-31 solubility in DMSO and other solvents

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Compound of Interest

Compound Name: PI3K-IN-31

Cat. No.: B10854700

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Application Notes and Protocols for PI3K-IN-31

For Researchers, Scientists, and Drug Development Professionals

Introduction

PI3K-IN-31 is a potent phosphoinositide 3-kinase (PI3K) inhibitor with significant activity against multiple PI3K isoforms, demonstrating potential as a valuable tool in cancer research and drug development.^[1] This document provides detailed information on the solubility of **PI3K-IN-31** in various solvents and offers comprehensive protocols for its application in common research settings. Understanding the solubility and proper handling of this compound is crucial for accurate and reproducible experimental outcomes.

Chemical Properties

A summary of the key chemical properties of **PI3K-IN-31** is provided in the table below.

Property	Value
Molecular Formula	C ₁₉ H ₂₃ F ₂ N ₇ O ₃
Molecular Weight	435.43 g/mol ^[1]
CAS Number	1359956-12-9 ^[1]
Appearance	White to off-white solid ^[1]

Solubility Data

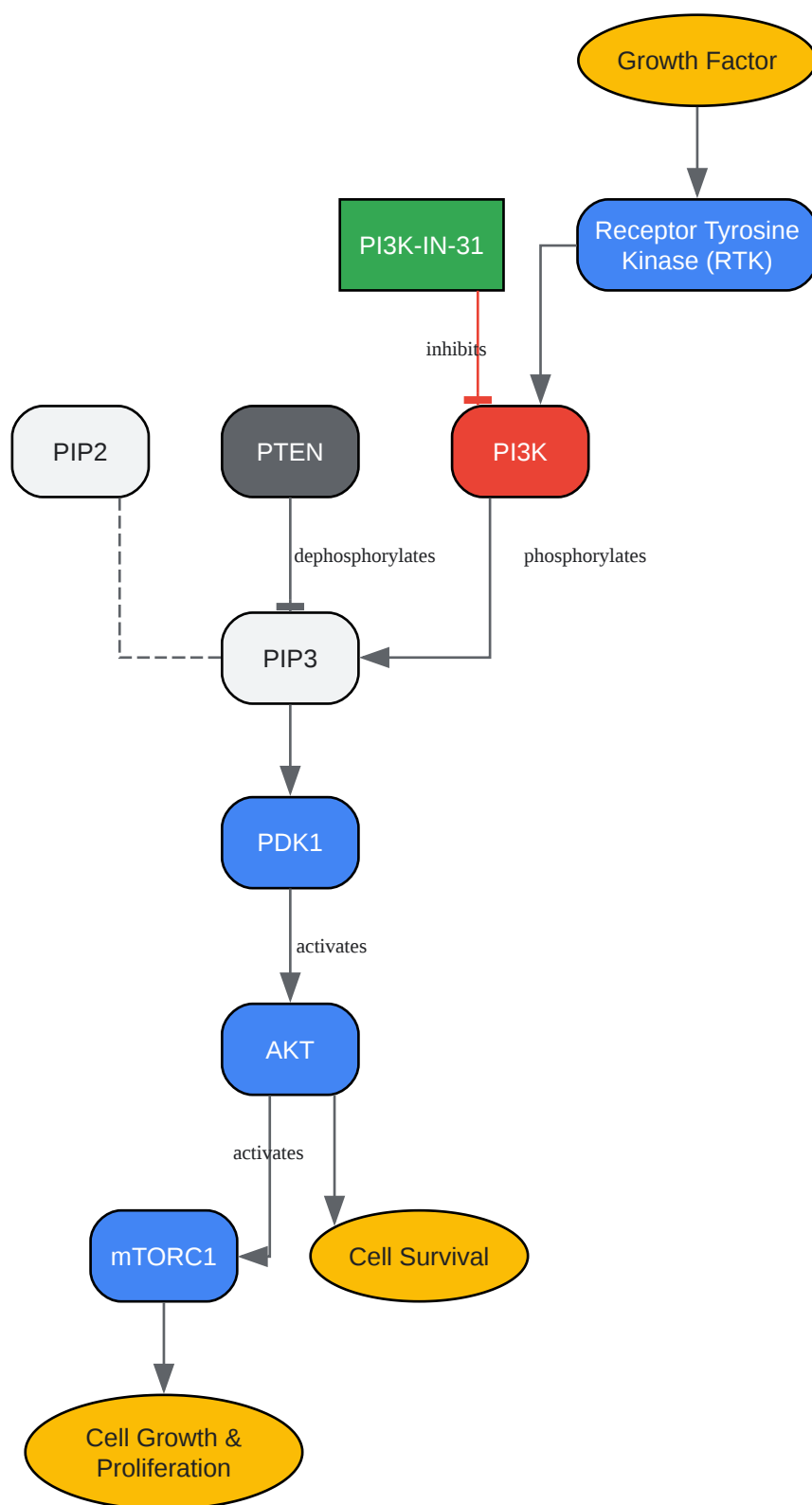
The solubility of **PI3K-IN-31** is a critical factor for its use in in vitro and in vivo studies. The following table summarizes the available solubility data.

Solvent	Concentration	Method	Notes
DMSO	100 mg/mL (229.66 mM)[2][3]	Ultrasonic, warming, and heating to 60°C may be required.[2][3]	It is recommended to use newly opened, anhydrous DMSO as the compound is hygroscopic.[2]
Ethanol	Not explicitly reported	-	Empirical testing is recommended.
Methanol	Not explicitly reported	-	Empirical testing is recommended.
PBS (Phosphate-Buffered Saline)	Not explicitly reported	-	Likely has low solubility in aqueous buffers alone.
Water	Not explicitly reported	-	Expected to have very low solubility.

Note: For most in vitro cell-based assays, a concentrated stock solution in 100% DMSO is prepared first and then serially diluted in cell culture medium to the final desired concentration. The final DMSO concentration in the medium should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced cellular toxicity.

PI3K Signaling Pathway

PI3K-IN-31 exerts its effects by inhibiting the PI3K signaling pathway, a critical regulator of cell growth, proliferation, survival, and metabolism. The diagram below illustrates a simplified overview of this pathway.



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Caption: Simplified PI3K signaling pathway and the inhibitory action of **PI3K-IN-31**.

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a concentrated stock solution of **PI3K-IN-31**, which can be used for subsequent dilutions in various experimental settings.

Materials:

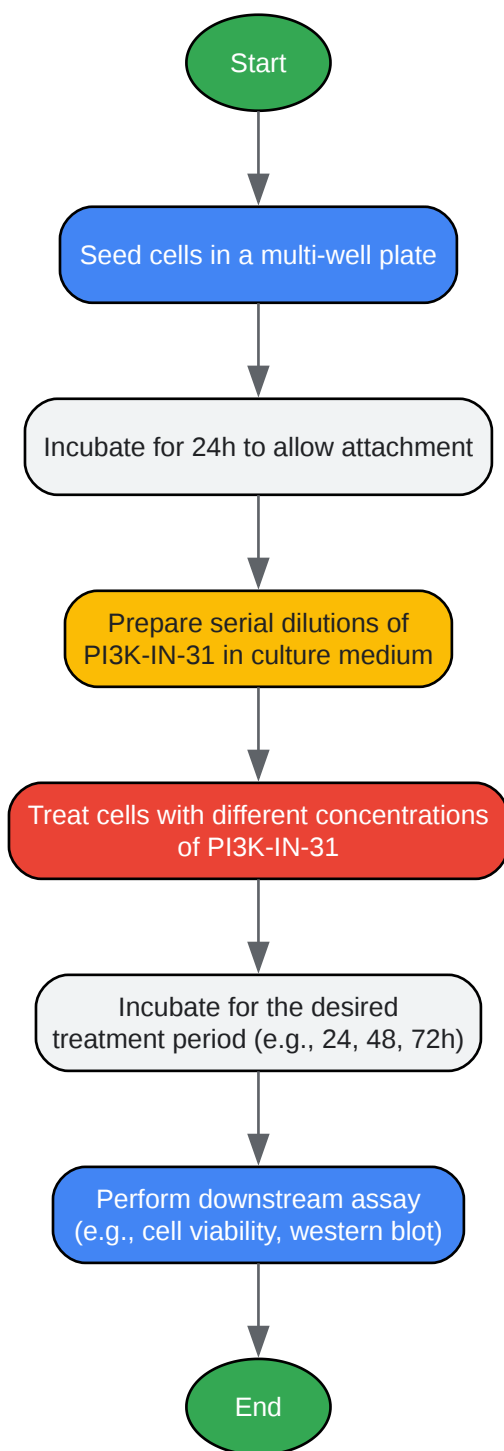
- **PI3K-IN-31** powder
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Water bath or heat block (optional)
- Sonicator (optional)

Procedure:

- Calculate the required mass: To prepare a 10 mM stock solution, use the following formula:
$$\text{Mass (mg)} = 10 \text{ mM} \times 435.43 \text{ g/mol} \times \text{Volume (L)}$$
For example, to prepare 1 mL of a 10 mM stock solution, you will need 4.35 mg of **PI3K-IN-31**.
- Weigh the compound: Carefully weigh the calculated amount of **PI3K-IN-31** powder and place it in a sterile vial.
- Add DMSO: Add the appropriate volume of sterile DMSO to the vial.
- Dissolve the compound: Vortex the solution vigorously. If the compound does not fully dissolve, gentle warming in a water bath (up to 60°C) and/or sonication can be applied until the solution is clear.[\[2\]](#)[\[3\]](#)
- Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[\[1\]](#)

In Vitro Cell-Based Assay Protocol

This protocol provides a general workflow for treating cultured cells with **PI3K-IN-31** to assess its biological activity.



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Caption: General workflow for an in vitro cell-based assay using **PI3K-IN-31**.

Materials:

- Cultured cells of interest
- Complete cell culture medium
- Multi-well plates (e.g., 96-well for viability assays, 6-well for protein analysis)
- 10 mM **PI3K-IN-31** stock solution in DMSO
- Phosphate-Buffered Saline (PBS)
- Reagents for the chosen downstream assay (e.g., MTT, CellTiter-Glo®, antibodies for Western blot)

Procedure:

- **Cell Seeding:** Seed the cells in a multi-well plate at a density appropriate for the duration of the experiment and the specific cell line.
- **Cell Adherence:** Allow the cells to adhere and resume logarithmic growth by incubating them for approximately 24 hours at 37°C in a humidified CO₂ incubator.
- **Preparation of Working Solutions:** Prepare serial dilutions of the 10 mM **PI3K-IN-31** stock solution in complete cell culture medium to achieve the desired final concentrations. Ensure the final DMSO concentration is consistent across all treatments, including the vehicle control (e.g., 0.1% DMSO).
- **Cell Treatment:** Remove the old medium from the cells and replace it with the medium containing the various concentrations of **PI3K-IN-31** or the vehicle control.
- **Incubation:** Incubate the cells for the desired treatment period (e.g., 24, 48, or 72 hours).
- **Downstream Analysis:** Following incubation, perform the desired assay to assess the effects of **PI3K-IN-31**. This could include:

- Cell Viability/Proliferation Assays: (e.g., MTT, MTS, CellTiter-Glo®) to determine the IC₅₀ value.
- Western Blot Analysis: To examine the phosphorylation status of key downstream targets of the PI3K pathway, such as AKT.
- Flow Cytometry: To analyze cell cycle progression or apoptosis.

Preparation of an In Vivo Formulation

This protocol, adapted from manufacturer recommendations, describes the preparation of a formulation suitable for oral or intraperitoneal administration in animal models.[\[1\]](#)

Materials:

- **PI3K-IN-31**
- DMSO
- PEG300 (Polyethylene glycol 300)
- Tween-80
- Saline (0.9% NaCl)

Procedure:

- Prepare a concentrated stock in DMSO: Prepare a 25 mg/mL stock solution of **PI3K-IN-31** in DMSO.
- Formulation: To prepare 1 mL of the final formulation, follow these steps in order: a. To 400 µL of PEG300, add 100 µL of the 25 mg/mL **PI3K-IN-31** DMSO stock solution. b. Mix thoroughly until a uniform solution is achieved. c. Add 50 µL of Tween-80 and mix well. d. Add 450 µL of saline to bring the final volume to 1 mL. e. Mix until the solution is clear. This will result in a final **PI3K-IN-31** concentration of 2.5 mg/mL.

Disclaimer: All protocols are provided as a general guide. Researchers should optimize the conditions for their specific experimental setup and cell lines. All products mentioned are for

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
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